

# Technical Support Center: DTI Motion Artifact Reduction

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## Compound of Interest

Compound Name: DTI 0009  
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals mitigate motion artifacts in Diffusion Tensor Imaging (DTI) data.

## Frequently Asked Questions (FAQs)

Q1: What are motion artifacts in DTI and how do they affect my data?

Motion artifacts in DTI are caused by subject movement during the scan. This is a significant issue because DTI is highly sensitive to motion, which can lead to misalignments between diffusion-weighted volumes.<sup>[1]</sup> Even small movements can cause signal dropouts in the images.<sup>[2]</sup> These artifacts can introduce bias and reduce the precision of DTI-derived metrics, such as Fractional Anisotropy (FA) and Mean Diffusivity (MD), potentially leading to erroneous conclusions about white matter microstructure.<sup>[3][4]</sup>

Q2: What are the main strategies to reduce motion artifacts?

There are two primary approaches to combat motion artifacts:

- **Prospective Correction:** This involves tracking the subject's head motion in real-time during the scan and actively updating the imaging parameters to compensate for the movement.[1] This can be achieved using navigator echoes or optical tracking systems.[5][6]
- **Retrospective Correction:** This is a post-processing approach where computational algorithms are used to align the acquired diffusion volumes and correct for motion-induced distortions after the data has been collected.[1]

Combining both prospective and retrospective methods is often beneficial for achieving the highest quality data, especially in populations prone to movement like children.[1][7]

Q3: When should I use prospective versus retrospective motion correction?

The choice depends on the available scanner hardware and software, the subject population, and the degree of expected motion.

- Prospective correction is ideal for studies involving subjects who are likely to move, such as pediatric or clinical populations, as it corrects for motion in real-time.[1][2]
- Retrospective correction is a crucial post-processing step for nearly all DTI studies to correct for residual motion and eddy current distortions.[8]

A decision-making workflow for choosing a strategy is outlined in the diagram below.

Q4: Can motion artifacts be completely eliminated?

While these strategies can significantly reduce motion artifacts, complete elimination can be challenging, especially in cases of severe and continuous motion.[8] However, modern techniques, particularly the combination of prospective and retrospective correction, can produce high-quality data even in the presence of motion.[1]

Q5: What is the impact of motion on Fractional Anisotropy (FA) values?

Motion artifacts can significantly bias FA values. Studies have shown that retrospective motion correction can lead to a reduction in mean FA values compared to data acquired with prospective motion correction.[2] This is because retrospective techniques can be susceptible to distortions from partial voluming effects.[2]

## Troubleshooting Guides

Problem: I see signal dropouts or "stripes" in my diffusion-weighted images.

- Cause: This is a classic sign of abrupt subject motion during the acquisition of a specific diffusion gradient volume.[2]
- Solution:
  - Retrospective Correction: Apply a robust retrospective motion correction pipeline. Tools like FSL's eddy can identify and replace slices corrupted by signal dropout.
  - Volume Rejection: For severely corrupted volumes, it may be necessary to exclude them from the tensor fitting. Some software packages can do this automatically based on quality control metrics. A correlation coefficient threshold of 0.83 has been used to reject corrupted volumes.[8]
  - Prospective Correction: If available, use a prospective motion correction technique for future acquisitions to minimize the occurrence of these artifacts.

Problem: My FA maps appear blurry and lack clear anatomical detail.

- Cause: This can be due to continuous, smaller movements throughout the scan, leading to a general blurring and misalignment of volumes.
- Solution:
  - Improve Head Immobilization: Use foam padding, bite bars, or other fixation devices to minimize head movement.
  - Subject Comfort: Ensure the subject is comfortable before the scan begins to reduce fidgeting. This includes making sure they have used the restroom.[9]
  - Combined Correction: Apply both prospective and retrospective motion correction for the best results. The combination can improve the diffusion tensor ellipsoid fits and reduce variance in FA.[1]

Problem: My tractography results show spurious or anatomically implausible fibers.

- Cause: Misalignment of diffusion volumes due to motion can lead to incorrect estimation of the principal diffusion direction in voxels, resulting in erroneous fiber tracking. Retrospective correction has been observed to sometimes produce spurious tractographic changes.[2]
- Solution:
  - High-Quality Corrected Data: Ensure the highest quality motion correction has been applied. Data that has been both prospectively navigated and retrospectively processed often yields the best results for tractography.[1]
  - Visual Quality Control: Carefully inspect the motion-corrected data and the resulting tensor maps before running tractography.
  - Appropriate Tracking Thresholds: Use appropriate FA and curvature thresholds for fiber tracking to avoid tracking through regions with high uncertainty.[10]

## Quantitative Data on Motion Correction Techniques

The following table summarizes findings from studies comparing different motion correction strategies.

Correction Strategy	Key Findings	Quantitative Impact on DTI Metrics	Reference
Prospective (Navigator-based)	Superior to retrospective correction, especially when through-plane motion is present. Produces smaller changes to DTI parameters compared to retrospective methods.	In pediatric subjects, retrospective correction led to significantly ( $P < 0.05$ ) reduced mean FA values in several white and gray matter regions compared to the navigated sequence.	[1][2]
Retrospective (e.g., FSL, TORTOISE)	Can significantly improve data quality but may introduce bias in DTI parameters. Susceptible to distortion from partial voluming.	Can lead to reduced FA means and altered distributions compared to prospectively corrected data.	[2]
Combined Prospective + Retrospective	The inclusion of retrospective processing can further improve ellipsoid fits and both the sensitivity and specificity of group tractographic results, even for navigated data.	Matches with anatomical white matter maps are highest throughout the brain for data that has been both navigated and processed using a robust retrospective pipeline (e.g., TORTOISE).	[1]
Retrospective (Volume Rejection)	Effective for data with excessive motion where entire volumes are corrupted.	A volume rejection threshold based on a linear correlation coefficient of 0.83 was found to be sufficient	[8]

to remove corrupted  
data.

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## Experimental Protocols

### Protocol 1: Prospective Motion Correction using Volumetric Navigators (vNavs)

This protocol is based on a method that acquires a low-resolution 3D EPI navigator to track head motion.

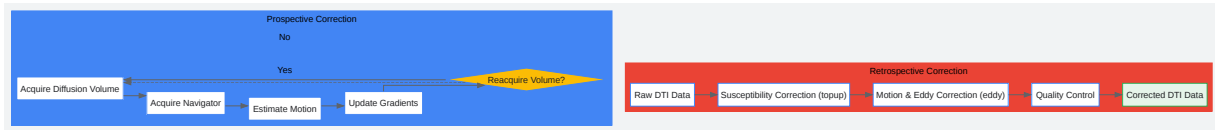
- **Pulse Sequence:** A twice-refocused 2D diffusion pulse sequence is modified to acquire a 3D-EPI navigator following each diffusion volume.[\[1\]](#)
- **Navigator Acquisition:**
  - The navigator is a 3D, multi-shot EPI volume that is not diffusion-weighted.[\[1\]](#)
  - Typical navigator parameters: TR=14 ms, TE=6.6 ms, voxel size = 8x8x8 mm<sup>3</sup>, flip angle = 2°, total scan time ~406 ms.[\[1\]](#)
- **Real-time Motion Estimation:** The acquired navigator volume is registered to a reference navigator (usually the first one acquired). This provides real-time estimates of translation and rotation.
- **Gradient Updating:** The motion parameters are used to update the scanner's gradient coordinate system before the acquisition of the next diffusion volume. This reorients the imaging gradients to match the new head position.[\[1\]](#)
- **Reacquisition (Optional):** For large motions exceeding a preset threshold, the motion-corrupted volume can be reacquired to improve data quality.[\[11\]](#)

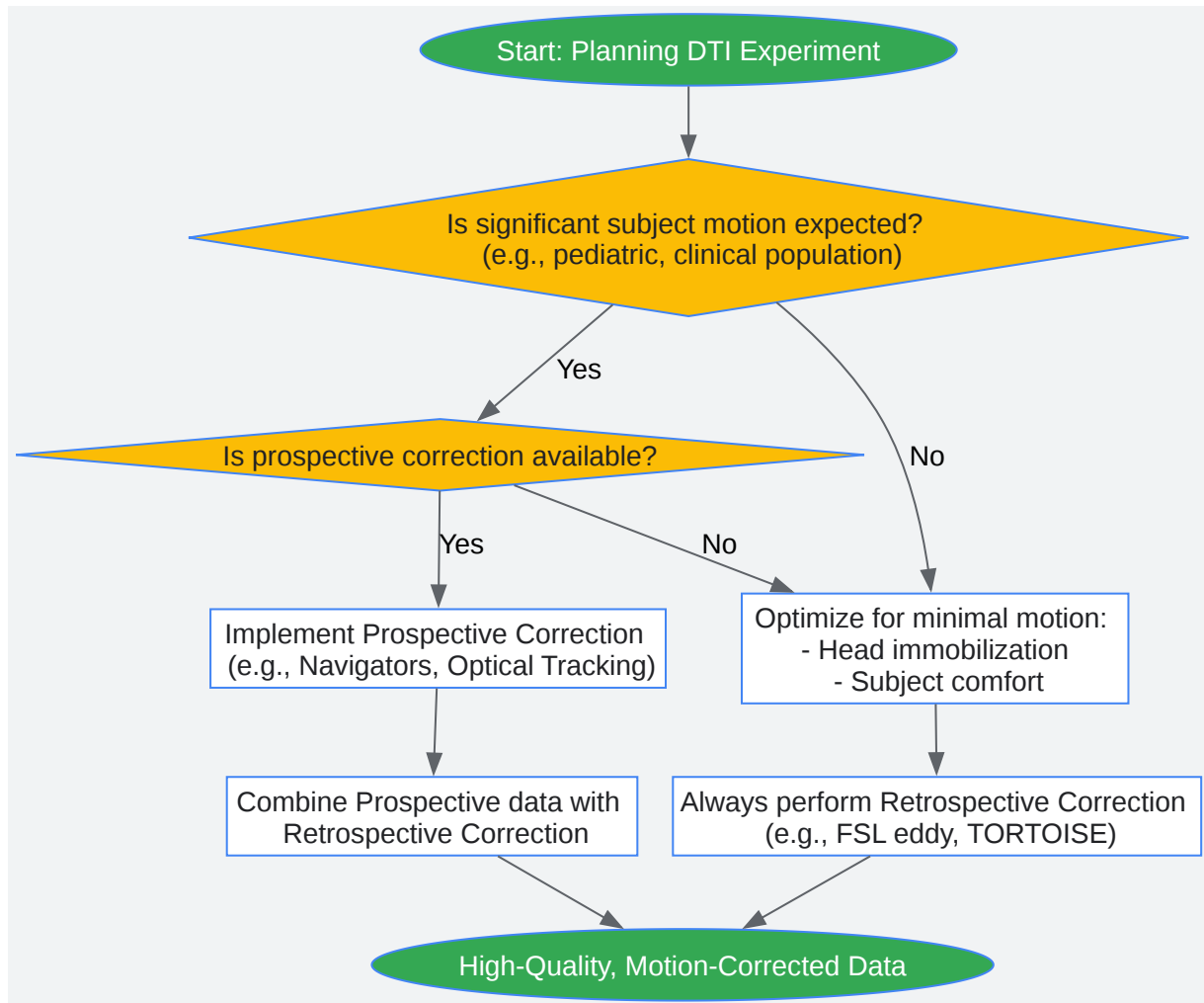
### Protocol 2: Retrospective Motion and Eddy Current Correction using FSL

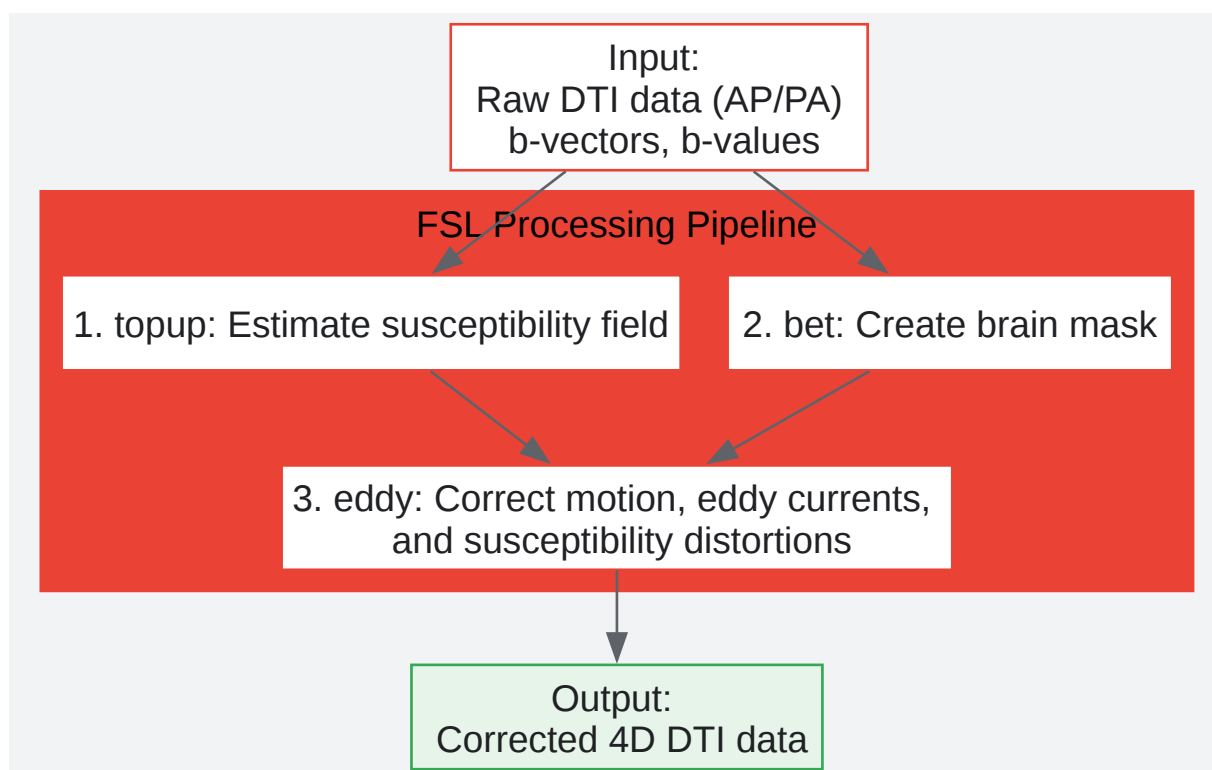
This protocol outlines the key steps for using FSL's topup and eddy tools for retrospective correction.

- Data Acquisition: Acquire two sets of diffusion images with opposite phase-encoding directions (e.g., Anterior-Posterior and Posterior-Anterior). This is necessary for susceptibility distortion correction.
- Distortion Correction (topup):
  - Merge the two opposite phase-encoded scans into a single file.
  - Create an acquisition parameters file (acqparams.txt) that specifies the phase-encoding direction and total readout time for each volume.
  - Run topup to estimate the susceptibility-induced off-resonance field.[\[12\]](#)
- Brain Extraction: Create a brain mask from the non-diffusion-weighted (b=0) image using bet.[\[13\]](#)
- Eddy Current and Motion Correction (eddy):
  - Run the eddy tool, providing the raw diffusion data, brain mask, b-vectors, b-values, index file, and the output from topup.[\[12\]](#)[\[14\]](#)
  - eddy simultaneously models and corrects for eddy current distortions and subject motion by registering each diffusion volume to a prediction of what it should look like without distortion.[\[14\]](#)
  - Optionally, use the --repol flag to enable outlier detection and replacement, which is effective for correcting signal dropouts caused by motion.[\[14\]](#)

## Visualizations







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